

An In-depth Technical Guide to Bis(bromomethyl) sulfone: Properties, Protocols, and Applications

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Compound of Interest

Compound Name: *Bis(bromomethyl) sulfone*

Cat. No.: *B15480548*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Bis(bromomethyl) sulfone, with the chemical formula $C_2H_4Br_2O_2S$, is a bifunctional organosulfur compound. It belongs to the sulfone class of molecules, which are noted for their stability and versatile applications in organic synthesis and medicinal chemistry.^{[1][2]} The compound's structure features a central sulfonyl group (SO_2) flanked by two bromomethyl ($-CH_2Br$) groups. These bromomethyl moieties are reactive electrophilic sites, making **Bis(bromomethyl) sulfone** a valuable homobifunctional alkylating agent.

This technical guide provides a comprehensive overview of the chemical properties, experimental protocols, and key applications of **Bis(bromomethyl) sulfone**, with a particular focus on its relevance in modern drug development as a crosslinking and bioconjugation reagent.

Core Chemical and Physical Properties

Quantitative data for **Bis(bromomethyl) sulfone** is not widely published. The data presented below is calculated or extrapolated from its close analogue, Bis(chloromethyl) sulfone (CAS: 37557-97-4), and general chemical principles.^[3] Researchers should verify these properties experimentally for specific applications.

Property	Value	Source / Method
Molecular Formula	C ₂ H ₄ Br ₂ O ₂ S	-
Molecular Weight	251.93 g/mol	Calculated
IUPAC Name	bromo(bromomethylsulfonyl)methane	-
CAS Number	Not assigned	-
Appearance	White to off-white solid (Predicted)	Analogy
Melting Point	Data not available	-
Boiling Point	Data not available	-
Solubility	Soluble in many organic solvents (e.g., DCM, THF, Acetone). Low solubility in water (Predicted).	General chemical principles
Stability	Stable under normal conditions. Reactive towards nucleophiles.	General chemical principles

Experimental Protocols

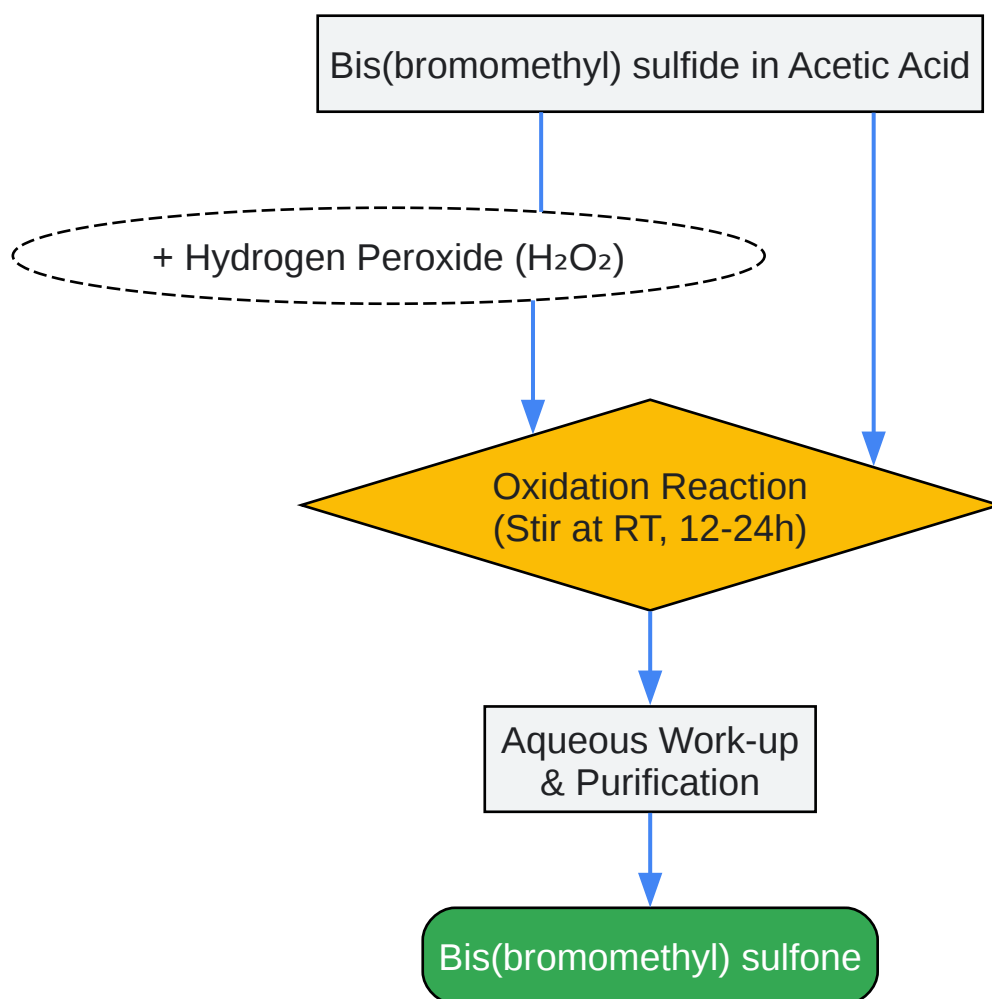
Synthesis of Bis(bromomethyl) sulfone

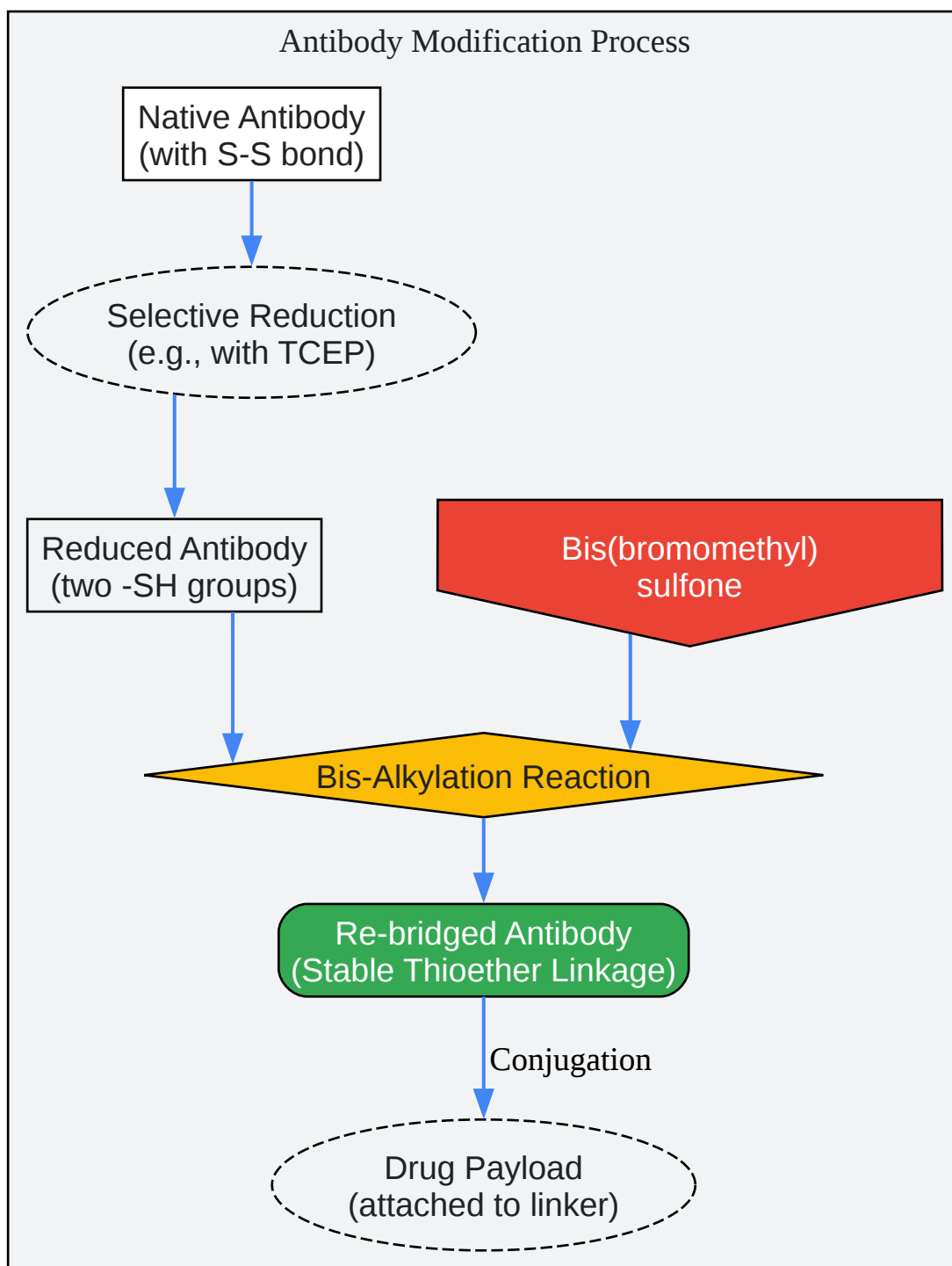
The most common route for the synthesis of sulfones is the oxidation of the corresponding sulfide precursor.^[1] For **Bis(bromomethyl) sulfone**, this involves the oxidation of bis(bromomethyl) sulfide.

Methodology: Oxidation of Bis(bromomethyl) sulfide

- **Dissolution:** Dissolve bis(bromomethyl) sulfide (1 equivalent) in a suitable organic solvent, such as glacial acetic acid or dichloromethane (DCM).

- Addition of Oxidant: Cool the solution in an ice bath. Slowly add an oxidizing agent, such as 30% hydrogen peroxide (H_2O_2) (2-3 equivalents), dropwise to the solution while stirring. The reaction is exothermic and temperature should be maintained below 25°C .
- Reaction: Allow the reaction mixture to warm to room temperature and stir for 12-24 hours, monitoring the reaction progress by Thin Layer Chromatography (TLC) or Gas Chromatography-Mass Spectrometry (GC-MS).
- Work-up: Once the reaction is complete, pour the mixture into cold water. If a precipitate forms, it can be collected by filtration. Alternatively, if DCM was used as the solvent, the organic layer is separated, washed with water and brine, and then dried over anhydrous sodium sulfate (Na_2SO_4).
- Purification: The crude product is purified by recrystallization from a suitable solvent system (e.g., ethanol/water) or by column chromatography on silica gel to yield pure **Bis(bromomethyl) sulfone**.





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